Application Notes and Protocols for Single-Molecule Imaging of MreB Dynamics

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Compound of Interest

Compound Name:	*MreB protein*
CAS No.:	*149255-61-8*
Cat. No.:	*B1176897*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

MreB, a prokaryotic homolog of actin, is a crucial cytoskeletal protein that plays a pivotal role in maintaining cell shape, organizing the cell wall synthesis machinery, and chromosome segregation in many rod-shaped bacteria.[1][2][3] Understanding the dynamic behavior of individual MreB molecules and filaments is essential for elucidating its molecular mechanisms and for the development of novel antimicrobial agents targeting the bacterial cytoskeleton.[4] Single-molecule imaging techniques, such as Total Internal Reflection Fluorescence Microscopy (TIRFM) and Super-Resolution Microscopy (e.g., Structured Illumination Microscopy - SIM), have emerged as powerful tools to visualize and quantify the dynamics of MreB in living bacterial cells at unprecedented spatial and temporal resolution.[3][5][6]

These application notes provide a comprehensive overview and detailed protocols for studying MreB dynamics using single-molecule imaging. They are intended to guide researchers in designing and executing experiments, analyzing data, and interpreting the results in the context of bacterial cell biology and drug discovery.

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Data Presentation: Quantitative Analysis of MreB Dynamics

Single-molecule tracking (SMT) and super-resolution imaging have enabled the quantification of various parameters of MreB dynamics. The following tables summarize key findings from different studies, providing a comparative overview of MreB behavior in various bacterial species and under different experimental conditions.

Parameter	Value	Organism	Method	Reference
Filament Velocity	37 ± 16 nm/s	Bacillus subtilis	TIRF-SIM	[5]
	~19 nm/s	Bacillus subtilis	TIRF-SIM	[7]
	41 nm/s	Bacillus subtilis	SMT	[8]
	6.0 ± 0.2 nm/s	Caulobacter crescentus	Single-molecule fluorescence	[1]
Filament Length	469 ± 261 nm	Bacillus subtilis	TIRF-SIM	[5]
	392 ± 23 nm	Caulobacter crescentus	Single-molecule fluorescence	[1]
	< 200 nm (average)	Bacillus subtilis	SIM-TIRF	[9]
Trajectory Angle (relative to long axis)	88 ± 8°	Bacillus subtilis	TIRF-SIM	[5]
Diffusion Coefficient (Slow-moving fraction)	0.044 ± 0.005 μm²/s	Bacillus subtilis	SMT	[5][10]
Diffusion Coefficient (Fast-moving fraction)	0.53 ± 0.08 μm²/s	Bacillus subtilis	SMT	[5][10]

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Experimental Protocols

Protocol 1: Strain Construction and Fluorescent Protein Fusion Expression

Objective: To generate bacterial strains expressing MreB fused to a fluorescent protein (e.g., GFP, YFP) at levels suitable for single-molecule imaging.

Materials:

- Bacterial strain of interest (e.g., Bacillus subtilis, Caulobacter crescentus, Escherichia coli)
- Plasmids for fluorescent protein fusions
- Inducible promoter systems (e.g., xylose, IPTG)
- Standard molecular biology reagents and equipment

Procedure:

- Strain Engineering: Construct a merodiploid strain containing a wild-type, unlabeled copy of mreB under its native promoter and a second copy of mreB fused to a fluorescent protein (e.g., gfp-mreB, yfp-mreB) under the control of an inducible promoter.[1][11] This ensures that the fusion protein does not interfere with normal cell function and that its expression can be tightly controlled.
- Inducer Titration: To achieve single-molecule visualization, it is crucial to express the fluorescently tagged MreB at very low levels.[3][10] This is accomplished by titrating the concentration of the inducer. For example, using a xylose-inducible promoter, concentrations as low as 0.0006% to 0.01% xylose are often used.[5][6][10]
- Verification: Confirm the expression of the fusion protein via Western blotting and verify that the cells exhibit wild-type morphology and growth rates at the low induction levels used for imaging.[10]

Protocol 2: Sample Preparation for Live-Cell Imaging

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Objective: To immobilize bacterial cells for high-resolution imaging while maintaining their physiological activity.

Materials:

- Microscope slides and coverslips
- Agarose
- Growth medium
- Inducer (if applicable)

Procedure:

- Culture Growth: Grow the engineered bacterial strain in the appropriate liquid medium to the desired growth phase (typically mid-exponential phase).
- Induction: Add the pre-determined low concentration of the inducer to the culture and incubate for a sufficient time to allow for the expression of the MreB fusion protein.
- Agarose Pad Preparation: Prepare a 1-2% agarose pad using the same growth medium. This can be done by melting the agarose in the medium and pipetting a small volume onto a microscope slide, then quickly placing another slide on top to create a thin, flat pad.
- Cell Mounting: Once the agarose has solidified, remove the top slide. Pipette a small volume (1-2 µL) of the bacterial culture onto the agarose pad.
- Coverslip Placement: Gently place a clean coverslip over the cells on the agarose pad and seal the edges with nail polish or a suitable sealant to prevent drying during imaging.

Protocol 3: Single-Molecule Imaging using TIRF Microscopy

Objective: To visualize and track the movement of individual MreB molecules at the cell membrane with high signal-to-noise ratio.

Microscopy Setup:

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- An inverted microscope equipped with a high numerical aperture objective (e.g., 100x, NA > 1.45).
- TIRF illumination module with appropriate laser lines for the chosen fluorescent protein (e.g., 488 nm for GFP, 514 nm for YFP).
- A sensitive camera, such as an Electron Multiplying CCD (EMCCD) or a scientific CMOS (sCMOS) camera.
- Environmental chamber to maintain the sample at the optimal growth temperature (e.g., 30°C or 37°C).

Imaging Parameters:

- Frame Rate: For tracking the dynamics of MreB filaments, a frame rate of 2 frames per second (500 ms exposure) can be used.[5] For tracking the diffusion of single MreB molecules, a much faster frame rate of 50 frames per second (20 ms exposure) is necessary.[5]
- Laser Power: Use the lowest possible laser power that still provides a sufficient signal-to-noise ratio to minimize phototoxicity and photobleaching.
- Acquisition Time: Acquire time-lapse series for a duration that allows for the observation of MreB dynamics without significant photobleaching. For slowly moving filaments, this could be on the order of seconds to minutes, while for fast-diffusing molecules, shorter acquisition times are used.

Protocol 4: Data Analysis of Single-Molecule Tracks

Objective: To extract quantitative data on MreB dynamics from the acquired image series.

Software:

- ImageJ/Fiji with tracking plugins (e.g., TrackMate)
- Custom scripts in MATLAB or Python

Procedure:

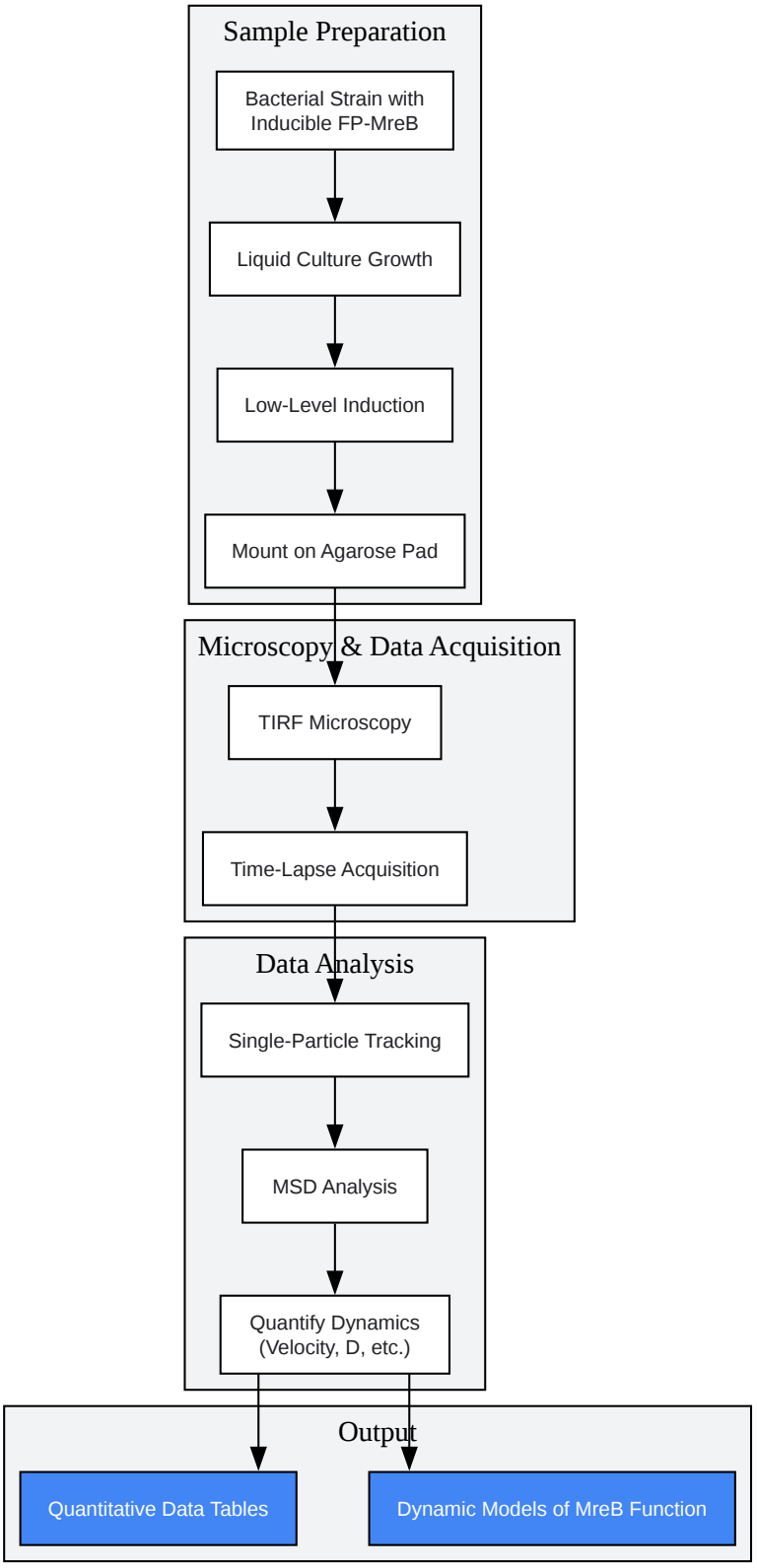
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- Particle Detection: Use an automated or semi-automated particle detection algorithm to identify the fluorescent spots corresponding to single MreB molecules in each frame of the time-lapse series.
- Tracking: Link the detected particles between frames to reconstruct the trajectories of individual molecules.
- Mean Squared Displacement (MSD) Analysis: For each trajectory, calculate the MSD as a function of time lag (τ).
  - For diffusing molecules, the MSD plot will be linear, and the diffusion coefficient (D) can be calculated from the slope.
  - For molecules undergoing directed motion, the MSD plot will be quadratic.
- Velocity and Trajectory Analysis: For molecules exhibiting directed motion, calculate the instantaneous velocity, average velocity, and the length and orientation of the trajectory.
- Population Analysis: Analyze the distribution of diffusion coefficients and velocities to identify different populations of MreB molecules (e.g., a slow-moving, filament-associated fraction and a fast-moving, diffusive fraction).[3][5][10]

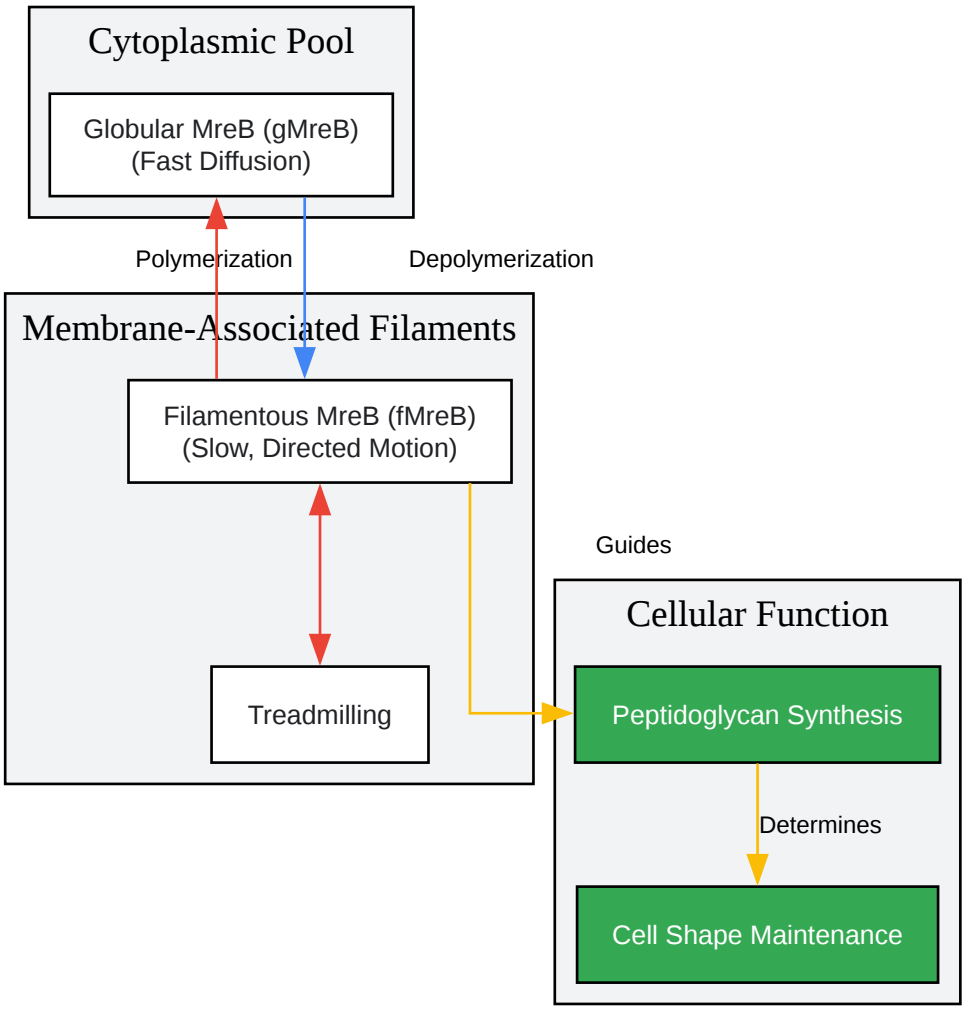
Visualizations

Experimental Workflow for Single-Molecule Imaging of MreB

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References

- 1. web.stanford.edu [web.stanford.edu]
- 2. Dynamic Localization of MreB in Vibrio parahaemolyticus and in the Ectopic Host Bacterium Escherichia coli - PMC [pmc.ncbi.nlm.nih.gov]

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- 3. Exploring bacterial cell biology with single-molecule tracking and super-resolution imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 4. MreB: unraveling the molecular mechanisms of bacterial shape, division, and environmental adaptation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Super-Resolution Microscopy and Single-Molecule Tracking Reveal Distinct Adaptive Dynamics of MreB and of Cell Wall-Synthesis Enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Single-Molecule and Superresolution Imaging in Live Bacteria Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Superresolution Imaging of Dynamic MreB Filaments in B. subtilis—A Multiple-Motor-Driven Transport? - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. MreB Forms Subdiffraction Nanofilaments during Active Growth in Bacillus subtilis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Frontiers | Super-Resolution Microscopy and Single-Molecule Tracking Reveal Distinct Adaptive Dynamics of MreB and of Cell Wall-Synthesis Enzymes [frontiersin.org]
- 11. Single molecules of the bacterial actin MreB undergo directed treadmilling motion in Caulobacter crescentus - PMC [pmc.ncbi.nlm.nih.gov]

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